

An In-depth Technical Guide to (R)-3-Phenoxy-mandelonitrile

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Compound of Interest

Compound Name: (R)-3-Phenoxy-mandelonitrile

CAS No.: 71962-66-8

Cat. No.: B104349

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Abstract

(R)-3-Phenoxy-mandelonitrile, a chiral cyanohydrin, is a pivotal intermediate in the synthesis of a significant class of synthetic pyrethroid insecticides. Its stereochemistry is crucial for the biological activity of the final products, such as deltamethrin and esfenvalerate. This guide provides a comprehensive technical overview of **(R)-3-Phenoxy-mandelonitrile**, including its chemical identity, physicochemical properties, detailed spectroscopic analysis, and a validated protocol for its enantioselective synthesis. This document is intended for researchers, chemists, and professionals in the fields of drug discovery, agrochemical development, and fine chemical synthesis, offering expert insights into the handling, characterization, and application of this important chiral building block.

Chemical Identity and Structure

(R)-3-Phenoxy-mandelonitrile is an organic compound characterized by a nitrile and a hydroxyl group attached to the same benzylic carbon, which is the chiral center. The phenyl ring is substituted at the meta position with a phenoxy group.

- IUPAC Name: (R)-2-Hydroxy-2-(3-phenoxyphenyl)acetonitrile[1][2]

- CAS Number: 71962-66-8[1][2][3]
- Molecular Formula: C₁₄H₁₁NO₂
- Molecular Weight: 225.24 g/mol [4][5]

Table 1: Compound Identification

Identifier	Value
IUPAC Name	(R)-2-Hydroxy-2-(3-phenoxyphenyl)acetonitrile
CAS Number	71962-66-8
Molecular Formula	C ₁₄ H ₁₁ NO ₂
Molecular Weight	225.24 g/mol
Canonical SMILES	<chem>N#CC1=CC=CC(OC2=CC=CC=C2)=C1</chem>
InChI Key	GXUQMKBQDGPMKZ-CQSZACIVSA-N

Physicochemical Properties

The physicochemical properties of **(R)-3-Phenoxy-mandelonitrile** are crucial for its handling, storage, and application in synthesis. While specific data for the pure (R)-enantiomer is not extensively reported, the data for the racemic mixture provides a reliable approximation.

Table 2: Physicochemical Data

Property	Value	Source
Physical State	Clear orange solution/liquid	[6]
Melting Point	79 °C (for the racemic mixture)	[6]
Boiling Point	399.8 °C at 760 mmHg (for the racemic mixture)	[6]
Density	1.22 g/cm ³ (for the racemic mixture)	
Solubility	Soluble in Chloroform, DMSO	[6]
Storage Temperature	Inert atmosphere, store in freezer, under -20°C	[6]

Spectroscopic Characterization

Spectroscopic analysis is essential for the verification of the structure and purity of **(R)-3-Phenoxy-mandelonitrile**. The following data, while partially inferred from the racemic mixture and related structures due to the scarcity of specific data for the pure (R)-enantiomer, provides a strong basis for characterization.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum of **(R)-3-Phenoxy-mandelonitrile** in CDCl₃ is expected to show characteristic signals for the aromatic protons, the methine proton at the chiral center, and the hydroxyl proton.

Table 3: Predicted ¹H NMR Chemical Shifts (CDCl₃)

Chemical Shift (δ, ppm)	Multiplicity	Assignment
~ 7.40 - 7.00	m	Aromatic protons (Ar-H)
~ 5.50	s	Methine proton (-CH(OH)CN)
Variable	br s	Hydroxyl proton (-OH)

Interpretation: The complex multiplet in the aromatic region arises from the overlapping signals of the two phenyl rings. The singlet for the methine proton is a key identifier, and its integration should correspond to one proton. The chemical shift of the hydroxyl proton is variable and depends on concentration and solvent purity.

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹³C NMR spectrum provides detailed information about the carbon framework of the molecule.

Table 4: Predicted ¹³C NMR Chemical Shifts (CDCl₃)

Chemical Shift (δ, ppm)	Assignment
~ 158 - 156	Quaternary aromatic carbons (C-O)
~ 138 - 135	Quaternary aromatic carbon (C-CH)
~ 130 - 118	Aromatic methine carbons (Ar-CH)
~ 119	Nitrile carbon (-C≡N)
~ 64	Methine carbon (-CH(OH)CN)

Interpretation: The spectrum will show several signals in the aromatic region corresponding to the different carbon environments of the two phenyl rings. The nitrile carbon signal is typically found around 119 ppm, and the chiral methine carbon, bearing the hydroxyl group, appears in the 60-70 ppm range.

Infrared (IR) Spectroscopy

The IR spectrum reveals the presence of key functional groups within the molecule.

Table 5: Characteristic IR Absorption Bands

Wavenumber (cm ⁻¹)	Functional Group
3400 (broad)	O-H stretch (hydroxyl)
3100 - 3000	C-H stretch (aromatic)
2250 (weak to medium)	C≡N stretch (nitrile)
1600 - 1450	C=C stretch (aromatic)
1250 - 1200	C-O stretch (aryl ether)
1100 - 1000	C-O stretch (alcohol)

Interpretation: A broad absorption band around 3400 cm⁻¹ is characteristic of the hydroxyl group's O-H stretch. The presence of the nitrile group is confirmed by a weak to medium intensity peak around 2250 cm⁻¹. Strong absorptions in the 1600-1450 cm⁻¹ region correspond to the aromatic C=C stretching vibrations.

Mass Spectrometry (MS)

Mass spectrometry provides information on the molecular weight and fragmentation pattern of the molecule.

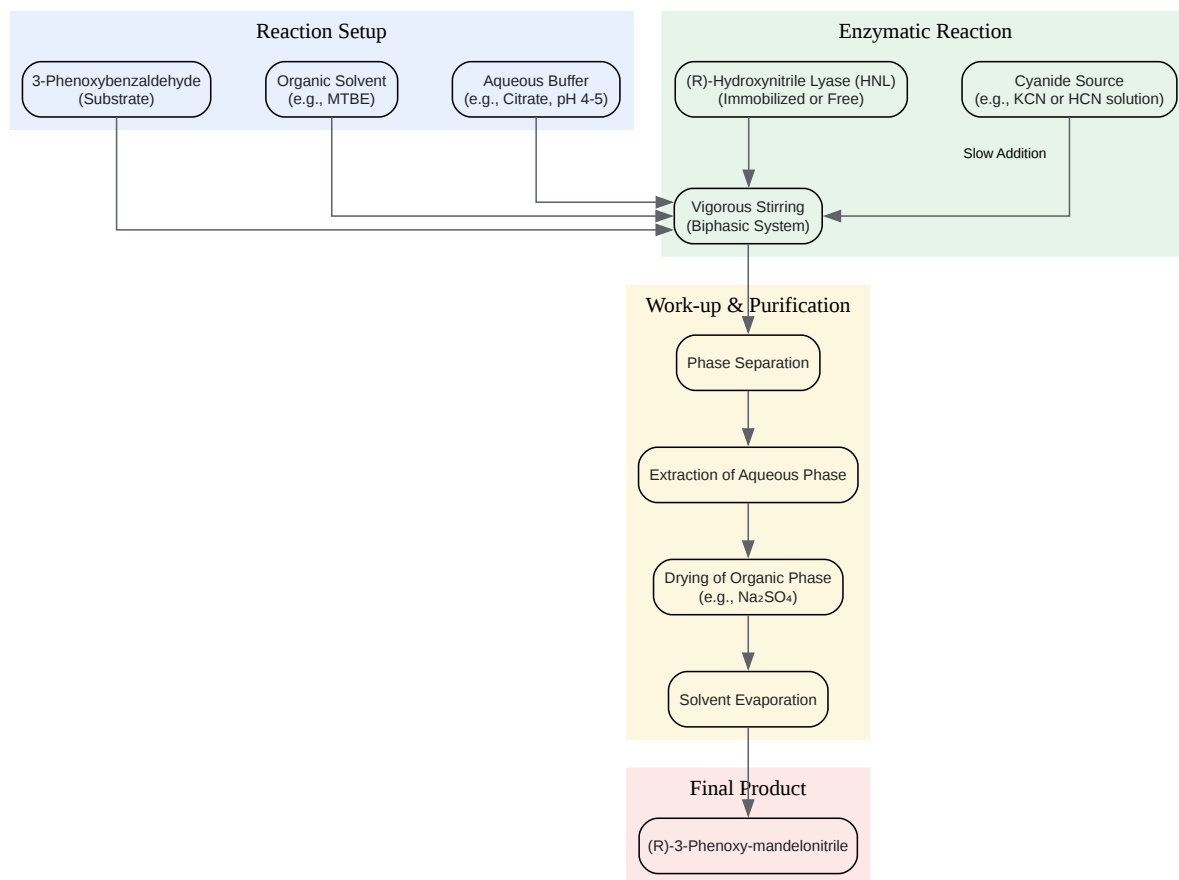
- Molecular Ion (M⁺): m/z = 225
- Major Fragments:
 - m/z = 198 ([M-HCN]⁺): Loss of hydrogen cyanide is a characteristic fragmentation pathway for cyanohydrins.
 - m/z = 169: Further fragmentation of the [M-HCN]⁺ ion.
 - m/z = 77 ([C₆H₅]⁺): Phenyl cation.

Interpretation: The mass spectrum should show a molecular ion peak at m/z 225. A significant peak at m/z 198, corresponding to the loss of HCN, is a strong indicator of a cyanohydrin structure.

Enantioselective Synthesis

The synthesis of enantiomerically pure **(R)-3-Phenoxy-mandelonitrile** is most effectively achieved through biocatalysis, utilizing an (R)-selective hydroxynitrile lyase (HNL). This enzymatic approach offers high enantioselectivity under mild reaction conditions, avoiding the formation of a racemic mixture that is typical of traditional chemical synthesis.

Synthesis Workflow Diagram



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Caption: Workflow for the enzymatic synthesis of **(R)-3-Phenoxy-mandelonitrile**.

Detailed Experimental Protocol

This protocol describes the enantioselective synthesis of **(R)-3-Phenoxy-mandelonitrile** from 3-phenoxybenzaldehyde using an immobilized (R)-hydroxynitrile lyase.

Materials:

- 3-Phenoxybenzaldehyde
- Immobilized (R)-Hydroxynitrile Lyase (e.g., from *Prunus amygdalus*)
- Potassium Cyanide (KCN)
- Citric Acid
- Methyl tert-butyl ether (MTBE)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Deionized Water

Procedure:

- **Buffer Preparation:** Prepare a 0.1 M citrate buffer and adjust the pH to 4.5 with citric acid or sodium citrate.
- **Reaction Setup:** In a jacketed glass reactor equipped with an overhead stirrer, combine 100 mL of the citrate buffer and 100 mL of MTBE.
- **Enzyme Addition:** Add 2 g of immobilized (R)-hydroxynitrile lyase to the biphasic system.
- **Substrate Addition:** Dissolve 5 g (25.2 mmol) of 3-phenoxybenzaldehyde in the MTBE layer and commence vigorous stirring to ensure good mixing between the two phases.
- **Cyanide Addition:** In a separate flask, dissolve 2.46 g (37.8 mmol) of KCN in 20 mL of the citrate buffer. Add this solution dropwise to the reaction mixture over a period of 1 hour.
- **Reaction Monitoring:** Monitor the progress of the reaction by periodically taking small aliquots from the organic layer and analyzing them by chiral HPLC to determine the

conversion of the aldehyde and the enantiomeric excess of the product.

- **Work-up:** Once the reaction has reached the desired conversion (typically >95%), stop the stirring and allow the phases to separate. The immobilized enzyme will settle at the interface or in the aqueous phase.
- **Extraction:** Separate the organic layer. Extract the aqueous layer with 2 x 50 mL portions of MTBE to recover any remaining product.
- **Drying and Concentration:** Combine all organic layers and dry over anhydrous Na₂SO₄. Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude **(R)-3-Phenoxy-mandelonitrile**.
- **Purification (Optional):** If necessary, the product can be further purified by flash column chromatography on silica gel.

Applications in Drug and Agrochemical Development

(R)-3-Phenoxy-mandelonitrile is a crucial chiral intermediate, primarily in the synthesis of synthetic pyrethroid insecticides. The specific (R)-configuration at the cyanohydrin center is essential for the high insecticidal activity of the final products.

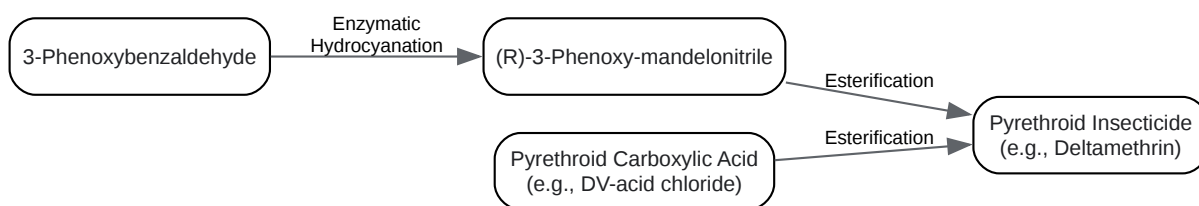
Synthesis of Pyrethroids

(R)-3-Phenoxy-mandelonitrile serves as the alcohol component in the esterification reaction with a suitable carboxylic acid, such as a derivative of chrysanthemic acid, to form the pyrethroid ester. Notable examples include:

- **Deltamethrin:** A potent broad-spectrum insecticide.
- **Esfenvalerate:** An enantiomerically pure form of fenvalerate with enhanced activity.

The presence of the 3-phenoxybenzyl moiety and the cyano group in the alcohol part of the ester contributes significantly to the efficacy and stability of these insecticides.

Logical Relationship Diagram



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